

The Expanding Therapeutic Landscape of 1,3,4-Thiadiazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-(3-Nitrophenyl)-1,3,4-thiadiazol-2-amine

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For Researchers, Scientists, and Drug Development Professionals

The 1,3,4-thiadiazole scaffold, a five-membered heterocyclic ring containing one sulfur and two nitrogen atoms, has emerged as a privileged structure in medicinal chemistry.[1][2][3][4] Its unique physicochemical properties, including its aromatic nature and ability to participate in hydrogen bonding, contribute to its diverse pharmacological profile.[3][5] This technical guide provides an in-depth overview of the recent advancements in the biological activities of novel 1,3,4-thiadiazole derivatives, with a focus on their antimicrobial, anticancer, anticonvulsant, and anti-inflammatory properties. Detailed experimental protocols and quantitative data are presented to facilitate further research and development in this promising area.

Antimicrobial Activity: A Broad Spectrum of Action

Novel 1,3,4-thiadiazole derivatives have demonstrated significant activity against a wide range of pathogenic microbes, including Gram-positive and Gram-negative bacteria, as well as various fungal strains.[3][6] This broad-spectrum activity makes them attractive candidates for the development of new anti-infective agents, particularly in the face of rising antimicrobial resistance.[7]

The antimicrobial efficacy of these compounds is often attributed to their ability to interfere with essential microbial processes.[3] For instance, some derivatives have been shown to inhibit microbial enzymes or disrupt cell wall synthesis. The incorporation of different substituents on

the 1,3,4-thiadiazole ring allows for the fine-tuning of their antimicrobial spectrum and potency. [2]

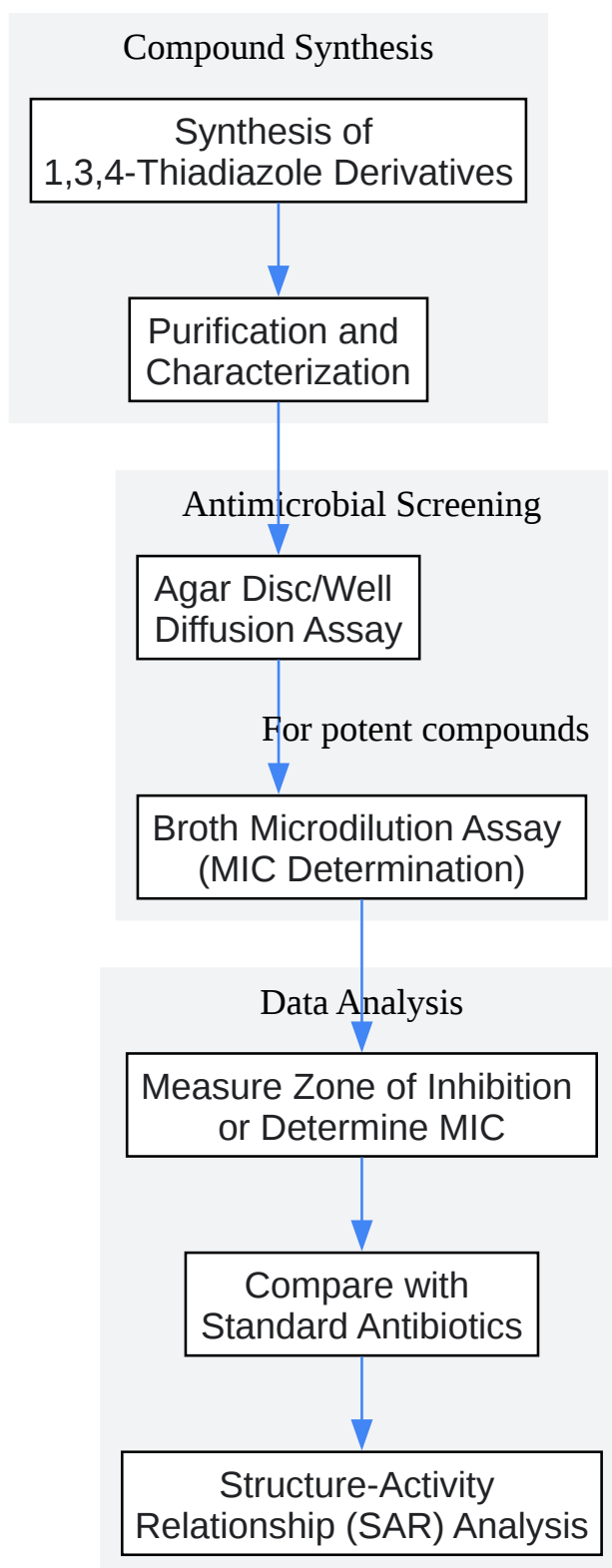
Table 1: Antibacterial Activity of Novel 1,3,4-Thiadiazole Derivatives

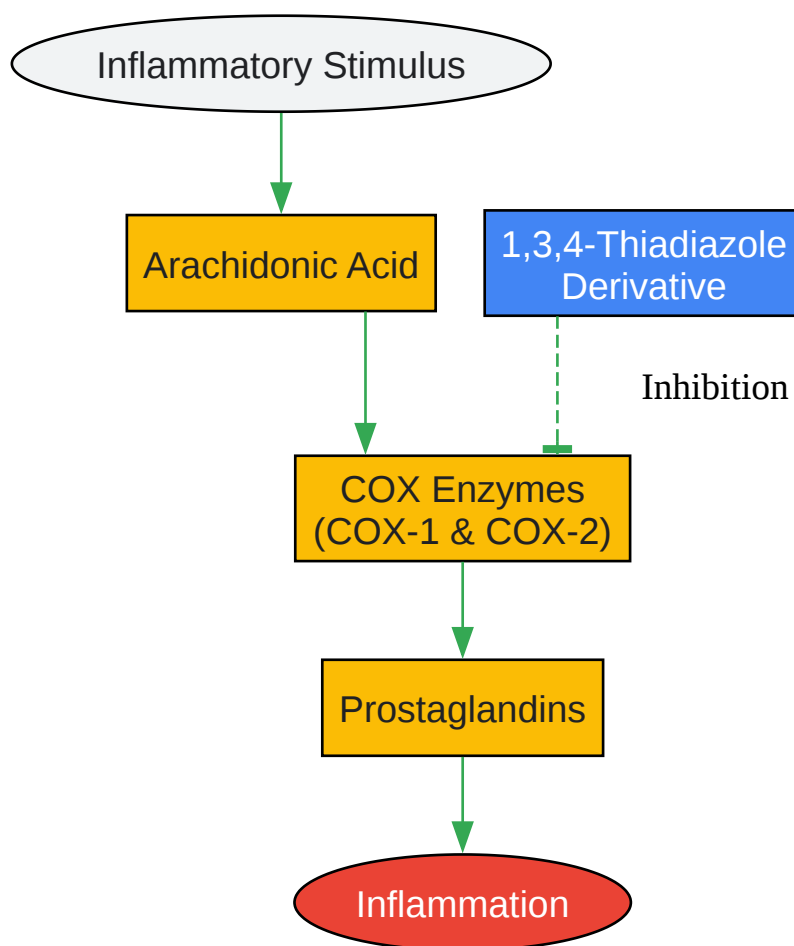
Compound ID	Bacterial Strain	MIC (µg/mL)	Zone of Inhibition (mm)	Reference
37	Bacillus subtilis	1000	-	[3]
38	Bacillus subtilis	1000	-	[3]
38	Escherichia coli	1000	-	[3]
48	Staphylococcus aureus	-	18.96	[3]
48	Escherichia coli	-	17.33	[3]
48	Bacillus pumilus	-	18.20	[3]
MY3-b	Various	-	Broad Spectrum	[6]
MY3-c	Various	-	Broad Spectrum	[6]
MY3-d	Various	-	Broad Spectrum	[6]
MY3-i	Various	-	Broad Spectrum	[6]

Table 2: Antifungal Activity of Novel 1,3,4-Thiadiazole Derivatives

Compound ID	Fungal Strain	EC50 (µg/mL)	Reference
4i	Phytophthora infestans	3.43	[7]

Experimental Workflow for Antimicrobial Screening





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